

Application Notes and Protocols for the Preparation of Phccc, (+)- Stock Solutions

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Compound of Interest

Compound Name:	Phccc, (+)-
CAS No.:	1884230-22-1
Cat. No.:	B10753041

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Introduction

PHCCC (N-Phenyl-7-(hydroxyimino)cyclopropa[b]chromen-1a-carboxamide) is a significant research tool in neuroscience. It functions as a positive allosteric modulator (PAM) of the metabotropic glutamate receptor 4 (mGluR4), and has been shown to act as a direct agonist at mGluR6.[1] Its ability to enhance the receptor's response to the endogenous ligand, glutamate, makes it a valuable compound for studying the roles of mGluR4 in various physiological and pathological processes.[2] Accurate and consistent preparation of PHCCC stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and application of PHCCC stock solutions.

Physicochemical Properties and Solubility

A thorough understanding of the physicochemical properties of PHCCC is essential for proper handling and solution preparation.

Property	Value
IUPAC Name	(E)-7-(hydroxyimino)-N-phenyl-7,7a-dihydrocyclopropa[b]chromene-1a(1H)-carboxamide[2]
Molecular Formula	C ₁₇ H ₁₄ N ₂ O ₃ [1][2]
Molecular Weight	294.31 g/mol [1][2]
Appearance	Solid powder[2]
Purity	>98%[2]
Solubility	Soluble in DMSO[3]
Storage	Store at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years)[2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of PHCCC in dimethyl sulfoxide (DMSO).

Materials:

- PHCCC powder
- Anhydrous/molecular sieve-dried DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- **Equilibrate:** Allow the vial of PHCCC powder to come to room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh 2.94 mg of PHCCC powder and place it in a sterile microcentrifuge tube.
- **Dissolve:** Add 1 mL of anhydrous DMSO to the tube containing the PHCCC powder.
- **Mix:** Vortex the solution thoroughly until all the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- **Aliquot:** Dispense the 10 mM stock solution into smaller, single-use aliquots (e.g., 10-20 μ L) in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- **Store:** Store the aliquots at -20°C for long-term storage.

Preparation of Working Solutions

For most cell-based experiments, the DMSO stock solution needs to be diluted to the final working concentration in the appropriate aqueous buffer or cell culture medium.

Important Consideration: The final concentration of DMSO in the experimental setup should be kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced artifacts.

Example: Preparation of a 10 μ M working solution in 1 mL of cell culture medium:

- **Thaw:** Thaw a single aliquot of the 10 mM PHCCC stock solution at room temperature.
- **Dilute:** Add 1 μ L of the 10 mM stock solution to 999 μ L of the desired cell culture medium or buffer.
- **Mix:** Gently mix the solution by pipetting up and down or by gentle vortexing.
- **Apply:** The working solution is now ready for application to the experimental system.

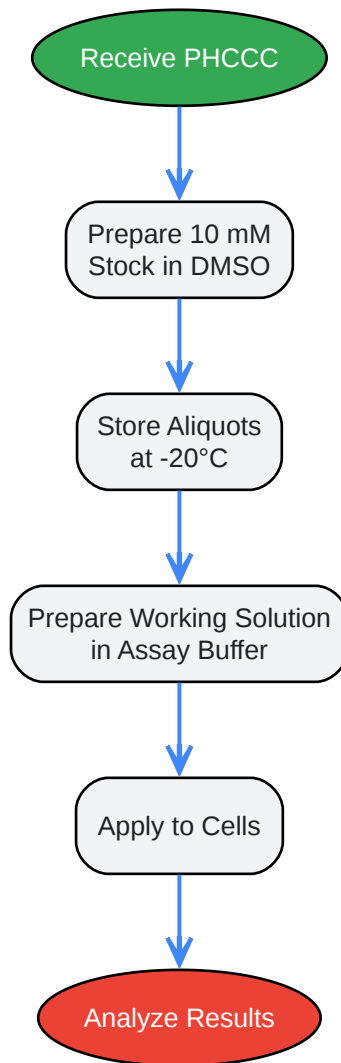
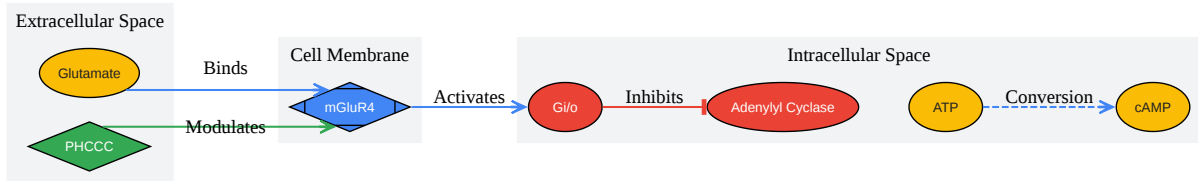
Applications and Working Concentrations

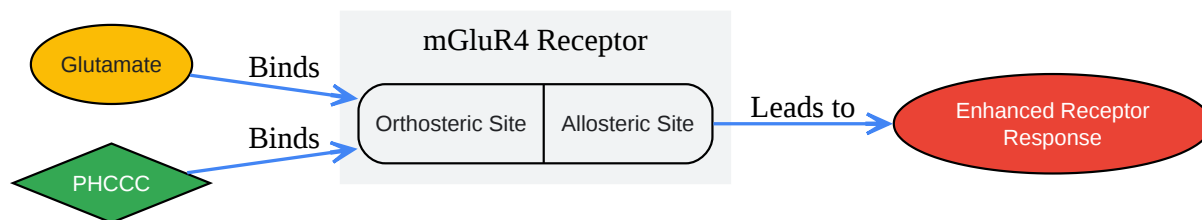
PHCCC has been utilized in a variety of in vitro studies to investigate the function of mGluR4.

Application	Typical Working Concentration	Key Findings
Cerebellar Granule Cell Cultures	10 - 30 μ M	Reduced proliferation and promoted differentiation of cerebellar granule cell neuroprecursors.[3][4][5]
Neuroprotection Assays	Not specified	Showed neuroprotection against β -amyloid and NMDA toxicity in mixed cultures of mouse cortical neurons.[2][6]

Signaling Pathway and Mechanism of Action

PHCCC acts as a positive allosteric modulator of mGluR4, a G_i/o -coupled receptor. By binding to a site distinct from the glutamate binding site, PHCCC enhances the receptor's response to glutamate, leading to an inhibition of adenylyl cyclase and a decrease in intracellular cAMP levels.[2]





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